

Paul Friedländer 6,6'-dibromoindigo discovery

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Compound Focus: 6,6'-Dibromoindigo

CAS No.: 19201-53-7

Cat. No.: S597120

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Chemical Profile of 6,6'-Dibromoindigo

The table below summarizes the core chemical and physical properties of the compound:

Property	Description
Chemical Name	6,6'-Dibromoindigo [1]
Other Names	Tyrian Purple, Royal Purple, Imperial Purple [2]
CAS Number	19201-53-7 [1]
Molecular Formula	$C_{16}H_8Br_2N_2O_2$ [1]
Molar Mass	420.060 g·mol ⁻¹ [1]
Appearance	Deep purple solid [1]
Key Identifier	Paul Friedländer, 1909 [2]

Historical & Experimental Context

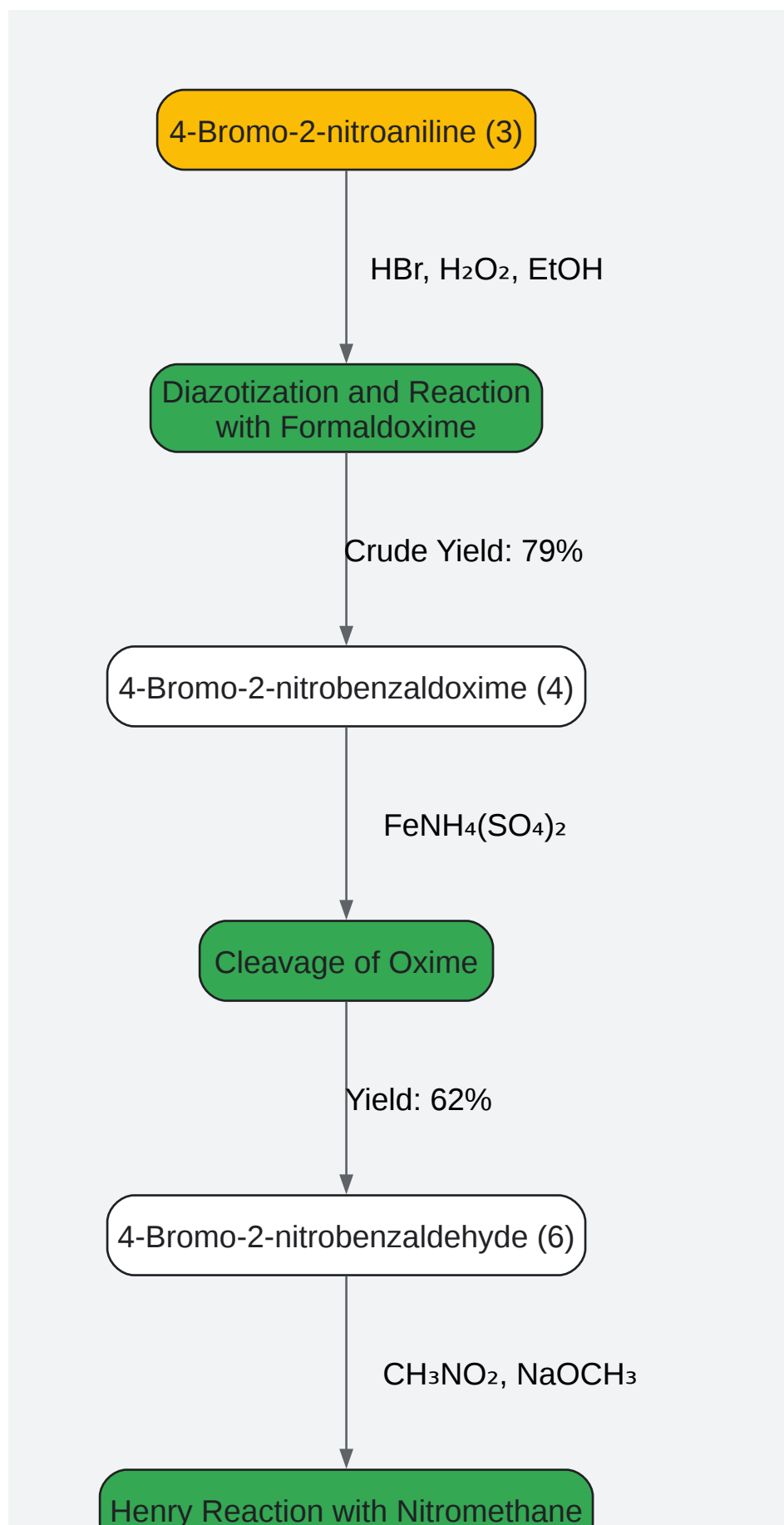
Friedländer's discovery process was as remarkable as the find itself.

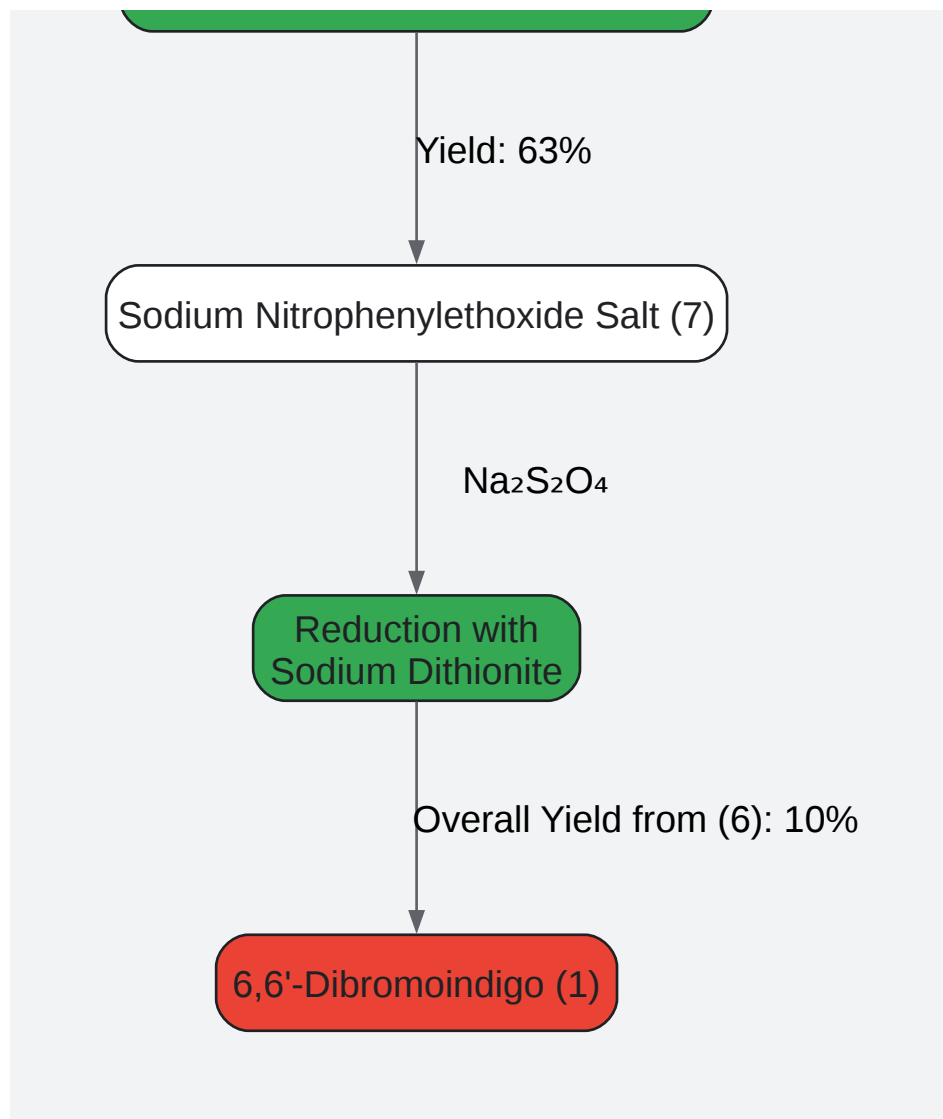
- **Ancient Production:** Tyrian purple was originally produced from the mucus secretions of sea snails in the *Muricidae* family, such as *Murex brandaris* [2]. The process was notoriously inefficient, requiring an estimated **12,000 snails to yield just 1.4 grams** of pure dye [3].
- **Friedländer's Experiment:** Friedländer conclusively identified the dye's structure by extracting it from these same snails on a laboratory scale, confirming 6,6'-dibromoindigo as the principal coloring matter [1] [2].

Modern Chemical Synthesis

While Friedländer determined the structure, 6,6'-dibromoindigo had actually been synthesized in the laboratory several years earlier, in 1903 [1]. However, developing a practical, efficient synthesis remained a challenge for over a century. A significant advance came in 2010 with a publication titled "A Simple, Safe and Efficient Synthesis of Tyrian Purple" [3].

The experimental workflow below outlines the key stages of a modern synthesis pathway, starting from 4-bromo-2-nitroaniline.





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Synthesis workflow for 6,6'-dibromoindigo, illustrating the sequence of reactions and intermediates [3].

Detailed Methodology & Optimization

The synthesis involves a multi-step process with specific optimizations at each stage [3]:

- **Bromination of o-nitroaniline:** The synthesis begins with the bromination of o-nitroaniline (2) to produce 4-bromo-2-nitroaniline (3). An optimized procedure using HBr and H_2O_2 in ethanol at 50°C yields up to 80% of practically pure product [3].
- **Synthesis of the Key Aldehyde Intermediate:** Converting compound 3 to 4-bromo-2-nitrobenzaldehyde (6) is a two-step process.

- **Formation of Oxime (4):** Diazotization of **3** followed by reaction with formaldoxime yields the crude benzaldoxime **4** in **79%** yield. This step requires a finely divided suspension of the aniline hydrochloride for successful diazotization [3].
- **Cleavage to Aldehyde (6):** Boiling the oxime with ferric ammonium sulfate provides the aldehyde **6** in **62%** crude yield. Researchers found other methods like ozonolysis or hexamethylenetetramine-bromine gave inferior results (35% and 43% yield, respectively) [3].
- **Indigo Formation and Final Reduction:** The final steps convert the aldehyde into the target molecule.
 - **Henry Reaction:** Reacting aldehyde **6** with nitromethane and sodium methoxide gives the sodium salt **7** in **63%** yield. This intermediate is labile and can dehydrate to a nitrostyrene side-product [3].
 - **Reduction and Dye Formation:** Reduction of **7** with basic sodium dithionite directly provides **6,6'-dibromoindigo (1)**, albeit in a lower yield of **10%** based on the starting aldehyde **6** [3].

Modern Significance & Applications

While no longer a major commercial dye, 6,6'-dibromoindigo remains a curiosity with emerging applications. Recent research has explored its **semiconductor properties in thin films**, suggesting potential use in wearable electronics, where it may offer performance advantages over unsubstituted indigo [1].

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References

1. , 6 '- 6 - Wikipedia Dibromoindigo [en.m.wikipedia.org]
2. Tyrian_purple [chemeuropa.com]
3. A Simple, Safe and Efficient Synthesis of Tyrian Purple... [pmc.ncbi.nlm.nih.gov]

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